

Dioctyl maleate CAS number and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dioctyl maleate

Cat. No.: B1236290

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An In-depth Technical Guide to **Dioctyl Maleate**

Abstract

Dioctyl maleate (DOM) is a versatile organic compound with significant applications across various industrial and research sectors. This technical guide provides a comprehensive overview of **dioctyl maleate**, focusing on its chemical identity, physicochemical properties, synthesis, and applications, with a particular emphasis on its relevance to researchers, scientists, and professionals in drug development. This document includes a detailed summary of its quantitative data, a representative experimental protocol for its synthesis, and a visualization of its synthesis workflow.

Chemical Identity

Dioctyl maleate is the diester of maleic acid and octanol. Its specific identifiers are crucial for accurate documentation and research.

- CAS Number: 2915-53-9[1][2][3][4][5][6]
- IUPAC Name: dioctyl (2Z)-but-2-enedioate[3][4]
- Synonyms: Di-n-octyl maleate, DOM, Maleic acid dioctyl ester[1][4][6][7]
- Molecular Formula: C₂₀H₃₆O₄[1][3][4][5][7]
- Molecular Weight: 340.50 g/mol [1][3][4][5]

Physicochemical Properties

The physical and chemical properties of **dioctyl maleate** are summarized in the table below. It is a clear, colorless to pale yellow liquid with a characteristic ester-like odor.^{[1][8]} It is miscible with many organic solvents such as methanol, ethanol, and toluene, but it is insoluble in water.^{[8][9]}

Property	Value	Reference
Appearance	Clear, colorless to pale yellow liquid	^{[1][8]}
Odor	Ester-like	^{[1][8]}
Boiling Point	417.9°C at 760 mmHg	^[1]
Flash Point	195.5°C	^[1]
Solubility	Insoluble in water; Soluble in alcohol	^[1]
Purity	≥97%	^[5]

Synthesis of Dioctyl Maleate

Dioctyl maleate is typically synthesized through the esterification of maleic anhydride with octanol. A variety of catalysts can be used for this reaction, including homogeneous catalysts like sulfuric acid and heterogeneous catalysts such as Amberlyst-15.^{[10][11]} The use of heterogeneous catalysts is advantageous as it simplifies the purification process.^[10]

Experimental Protocol for Synthesis

The following is a representative experimental protocol for the synthesis of **dioctyl maleate**.

Materials:

- Maleic anhydride
- 2-Ethylhexanol

- Concentrated sulfuric acid (catalyst)
- Inert solvent (e.g., toluene)
- Sodium carbonate solution (for neutralization)
- Water
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- In a reaction vessel equipped with a stirrer, condenser, and a Dean-Stark trap, combine maleic anhydride and 2-ethylhexanol in a suitable molar ratio, dissolved in an inert solvent like toluene.[\[11\]](#)
- Add a catalytic amount of concentrated sulfuric acid to the mixture.
- Heat the mixture to reflux. The water produced during the esterification reaction is removed azeotropically using the Dean-Stark trap.
- Monitor the reaction progress by measuring the amount of water collected. The reaction is considered complete when the theoretical amount of water has been removed.
- After completion, cool the reaction mixture to room temperature.
- Wash the organic layer with a sodium carbonate solution to neutralize the acidic catalyst, followed by washing with water to remove any remaining salts.
- Dry the organic layer over an anhydrous drying agent, such as sodium sulfate.
- Filter the mixture to remove the drying agent.
- Remove the solvent under reduced pressure to obtain the crude **dioctyl maleate** product.
- The crude product can be further purified by vacuum distillation if necessary.

Applications in Research and Drug Development

Diocetyl maleate has several applications relevant to the scientific and pharmaceutical fields.

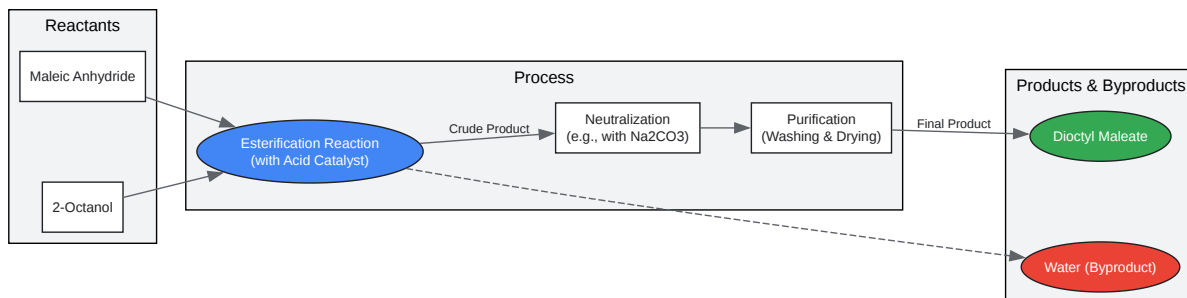
- **Plasticizer:** It is used as a plasticizer to enhance the flexibility and elasticity of polymers and resins, which can be valuable in the formulation of various drug delivery systems.[\[7\]](#)[\[12\]](#)
- **Co-monomer:** DOM can be copolymerized with monomers like vinyl acetate and acrylates to produce polymers with specific properties for use in adhesives, coatings, and films.[\[8\]](#)[\[12\]](#)
- **Chemical Intermediate:** It serves as a crucial intermediate in the synthesis of other organic compounds.[\[8\]](#) A significant application is in the production of the surfactant sodium dioctyl sulfosuccinate, which is used as a wetting agent.[\[9\]](#)
- **Pharmaceutical Formulations:** In the pharmaceutical industry, **diocetyl maleate** is used in the formulation of tablets and transdermal drug delivery systems.[\[7\]](#)[\[9\]](#)
- **Cosmetics and Personal Care:** It also finds use as an emollient and skin-conditioning agent in various cosmetic and personal care products.[\[1\]](#)[\[9\]](#)

Toxicology and Safety

Diocetyl maleate is considered to have low toxicity.[\[1\]](#) However, it is recommended to handle it with appropriate personal protective equipment, such as gloves and safety goggles, to prevent skin and eye contact.[\[1\]](#)[\[13\]](#) In case of exposure, the affected area should be washed with water.[\[1\]](#) Prolonged exposure if swallowed may cause harm.[\[14\]](#) It is also noted to be toxic to aquatic life with long-lasting effects.[\[14\]](#)

Workflow and Pathway Visualizations

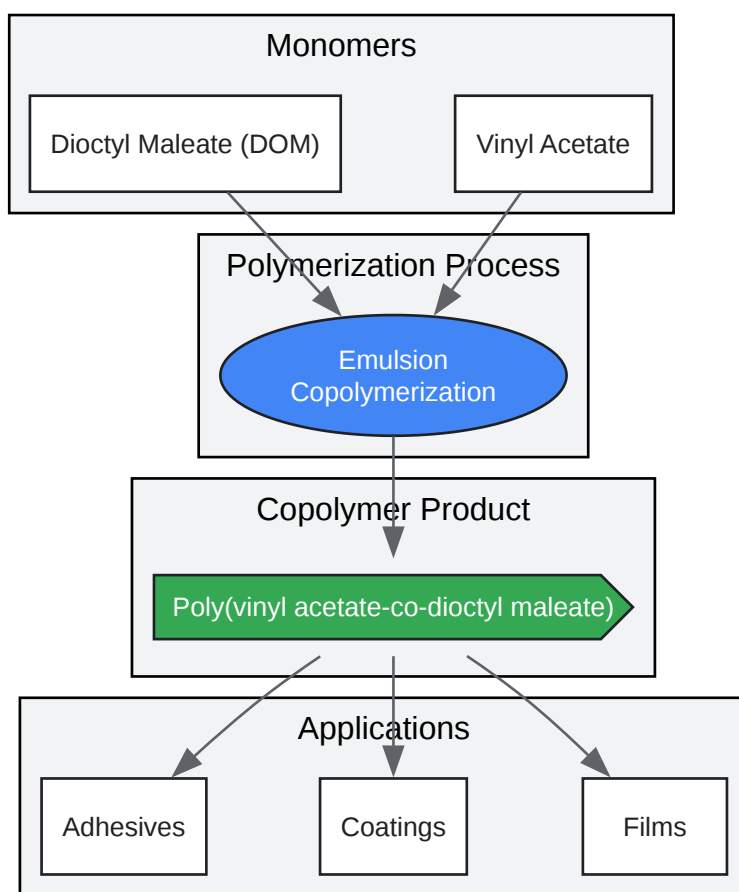
Synthesis Workflow of Diocetyl Maleate



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Caption: Synthesis workflow for **Diocetyl Maleate**.

Application in Polymer Synthesis



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Caption: Use of DOM in copolymer synthesis.

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- To cite this document: BenchChem. [Dioctyl maleate CAS number and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1236290#dioctyl-maleate-cas-number-and-iupac-name]

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